

Boc-DODA: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Boc-DODA

Cat. No.: B1339962

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal Safety Data Sheet (SDS). While a specific SDS for **Boc-DODA** (tert-butyl (12-amino-4,9-dioxadodecyl)carbamate) was not found, this guide synthesizes safety information from structurally related compounds and general laboratory safety protocols. Always consult your institution's safety guidelines and perform a thorough risk assessment before handling any chemical.

Introduction

Boc-DODA is a bifunctional linker molecule utilized in chemical synthesis, particularly in the development of bioconjugates and drug delivery systems. It features a Boc-protected amine and a terminal primary amine. The tert-butyloxycarbonyl (Boc) protecting group is acid-labile, allowing for selective deprotection, while the terminal amine provides a reactive site for conjugation. Understanding the potential hazards and proper handling procedures for this compound is critical to ensure laboratory safety.

Hazard Identification and Classification

Based on the safety data for analogous Boc-protected amines and diamine compounds, **Boc-DODA** should be handled as a potentially hazardous substance. The primary hazards are associated with its amine functionalities and the potential for irritation.

GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Precautionary Statements (Recommended)

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P330	Rinse mouth.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P362+P364	Take off contaminated clothing and wash it before reuse.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

P337+P313	If eye irritation persists: Get medical advice/attention.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory operating procedures is paramount when working with **Boc-DODA**.

3.1. Engineering Controls

- Ventilation: All handling of solid **Boc-DODA** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Skin Protection:
 - Gloves: Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use and change them frequently.
 - Lab Coat: A full-sleeved lab coat should be worn at all times.
 - Footwear: Closed-toe shoes are required in the laboratory.

3.3. General Hygiene Practices

- Avoid all personal contact, including inhalation.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Do not eat, drink, or smoke in areas where chemicals are handled.

Storage and Disposal

4.1. Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Some suppliers recommend storage at -20°C for long-term stability.

4.2. Disposal

- Dispose of **Boc-DODA** and any contaminated materials as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

First Aid Measures

5.1. In Case of Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

5.2. In Case of Skin Contact

- Immediately wash skin with plenty of soap and water for at least 15 minutes.
- Remove contaminated clothing and shoes.
- Seek medical attention if irritation develops or persists.

5.3. In Case of Inhalation

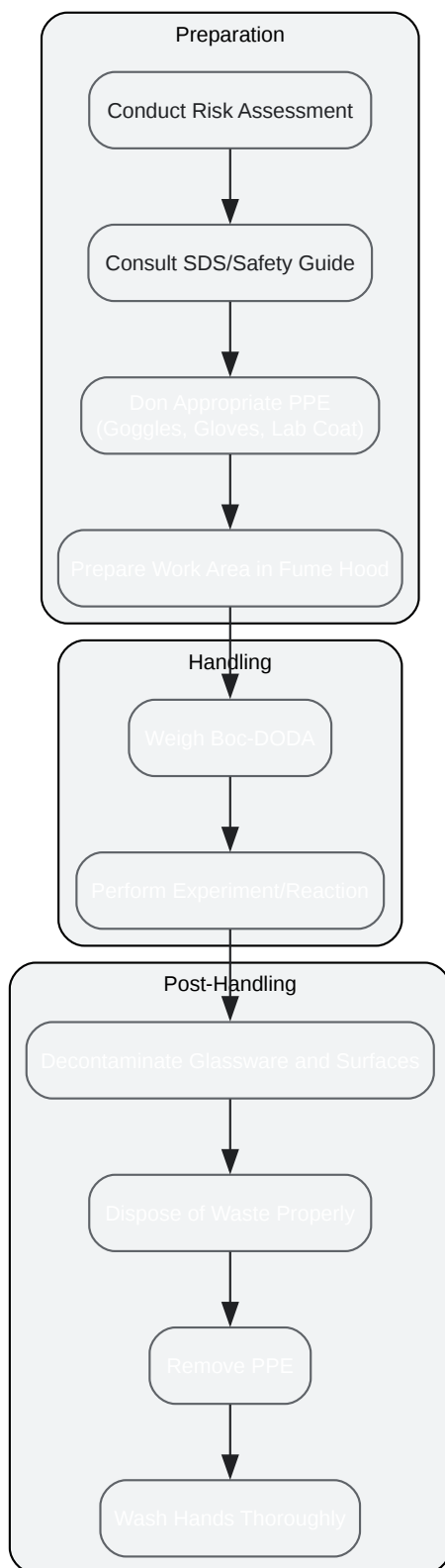
- Remove the individual from the area of exposure to fresh air.
- If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.
- Seek immediate medical attention.

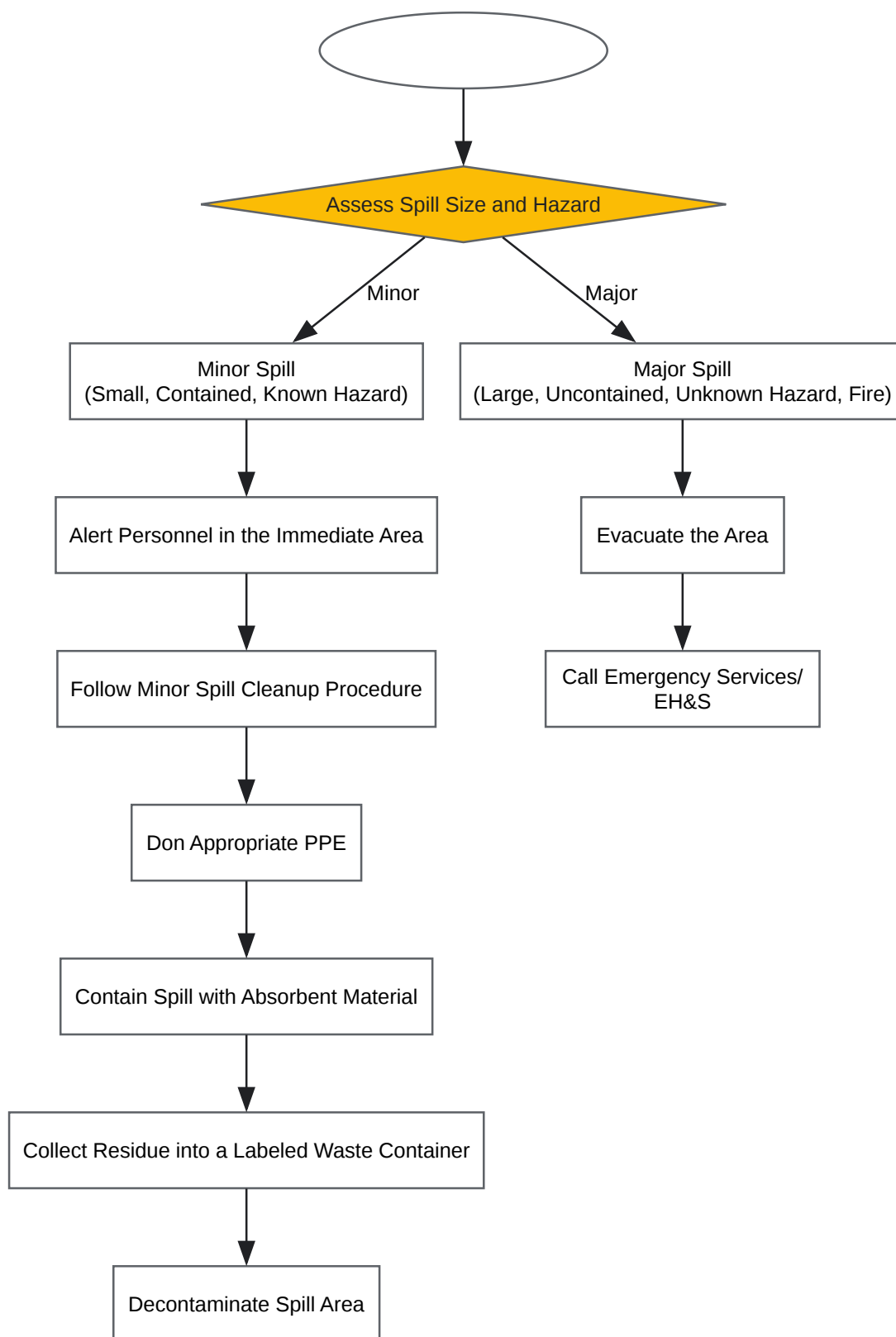
5.4. In Case of Ingestion

- Do NOT induce vomiting.
- Rinse mouth with water.
- Never give anything by mouth to an unconscious person.
- Seek immediate medical attention.

Visualizations

6.1. Chemical Handling Workflow





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